

AS-605240: A Technical Guide for Selective PI3Ky Inhibition

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Compound of Interest

Compound Name: AS-605240
CAS No.: 1287651-14-2
Cat. No.: B7824605

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For Researchers, Scientists, and Drug Development Professionals

December 15, 2025

Abstract

AS-605240 is a potent, selective, and orally active inhibitor of phosphoinositide 3-kinase γ (PI3Ky). As an ATP-competitive inhibitor, it demonstrates significant selectivity for the γ isoform over other Class I PI3K isoforms, rendering it an invaluable tool for investigating the specific roles of PI3Ky in physiological and pathological processes, particularly in inflammation and autoimmune diseases. This document provides a comprehensive overview of the chemical properties, biological activity, and relevant experimental methodologies for **AS-605240**.

Chemical and Pharmacological Properties

AS-605240, chemically known as (E)-5-(quinoxalin-6-ylmethylene)thiazolidine-2,4-dione, is a small molecule inhibitor belonging to the thiazolidinedione class.^[1] Its primary mechanism of action is the competitive inhibition of the ATP-binding pocket of PI3Ky, which blocks the phosphorylation of phosphatidylinositol-4,5-bisphosphate (PIP2) to phosphatidylinositol-3,4,5-

trisphosphate (PIP3).^{[2][3][4][5]} This event is a critical upstream step in the PI3K/Akt signaling cascade.

Physicochemical Data

Property	Value	References
Molecular Formula	C ₁₂ H ₇ N ₃ O ₂ S	^{[1][2][6][7][8]}
Molecular Weight	257.27 g/mol	^{[1][5][6][7]}
CAS Number	648450-29-7	^[1]
IUPAC Name	(E)-5-(quinoxalin-6-ylmethylene)thiazolidine-2,4-dione	^[1]
Appearance	Light reddish or pink to orange solid powder	^[6]
Solubility	Soluble in DMSO; Insoluble in water and ethanol	^{[2][6][7][8]}

Biochemical Potency and Selectivity

AS-605240 exhibits high potency for PI3K γ with notable selectivity against other Class I PI3K isoforms. The half-maximal inhibitory concentrations (IC₅₀) from cell-free kinase assays are summarized below.

Target Isoform	IC ₅₀ Value (nM)	References
PI3K γ	8	^{[2][4][5][7][9]}
PI3K α	60	^{[2][4][5][8]}
PI3K β	270	^{[2][4][5][8]}
PI3K δ	300	^{[2][4][5][8]}

Cellular and In Vivo Activity

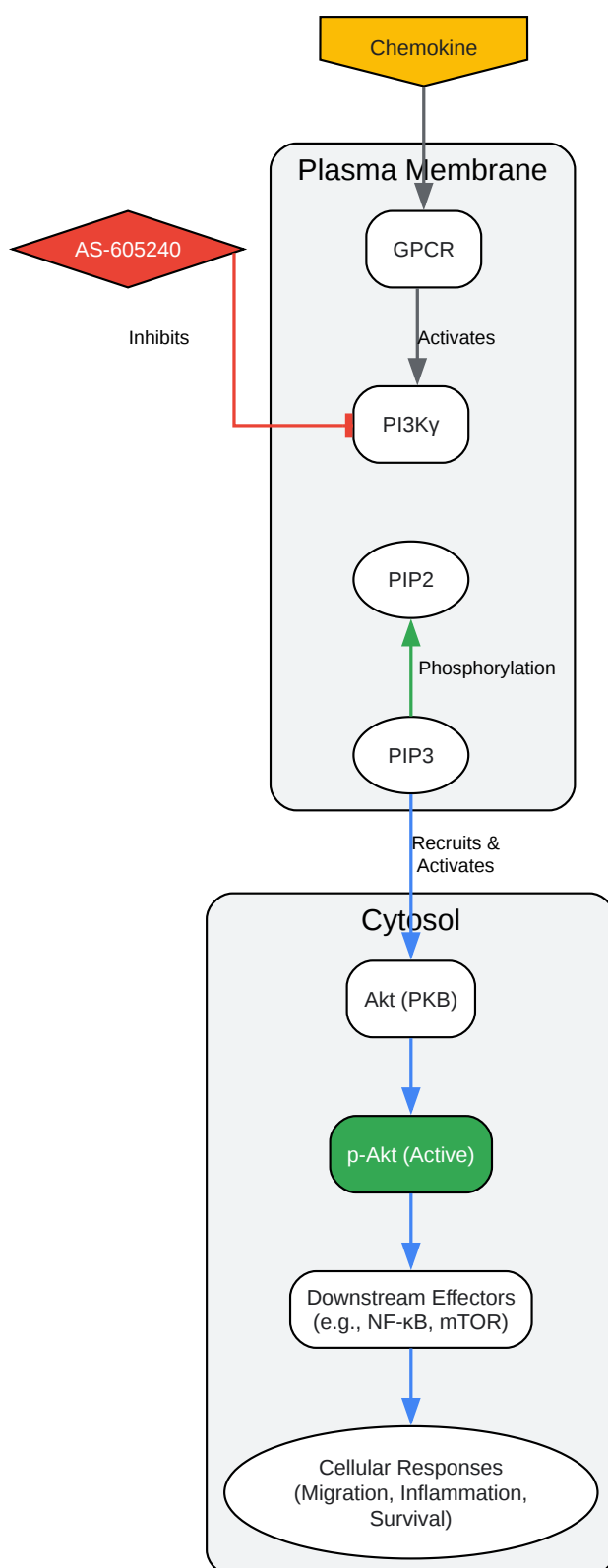
The inhibitory action of **AS-605240** has been validated in various cellular and preclinical models.

Assay / Model	Metric	Value	References
C5a-mediated Akt/PKB Phosphorylation (RAW 264.7 cells)	IC ₅₀	90 nM	[2] [4] [9]
RANTES-induced Peritoneal Neutrophil Recruitment (Mouse)	ED ₅₀	9.1 mg/kg	[2]
Collagen-Induced Arthritis (Mouse Model)	Effective Dose	50 mg/kg (p.o.)	[4]

Signaling Pathway and Experimental Workflow

PI3Ky Signaling Pathway Inhibition

AS-605240 targets PI3Ky, which is typically activated downstream of G-protein coupled receptors (GPCRs) by stimuli such as chemokines. Inhibition of PI3Ky prevents the formation of PIP3, a crucial secondary messenger that recruits and activates pleckstrin homology (PH) domain-containing proteins like Akt (Protein Kinase B) to the plasma membrane. This blockade disrupts downstream signaling events that regulate cell survival, migration, and inflammatory responses.

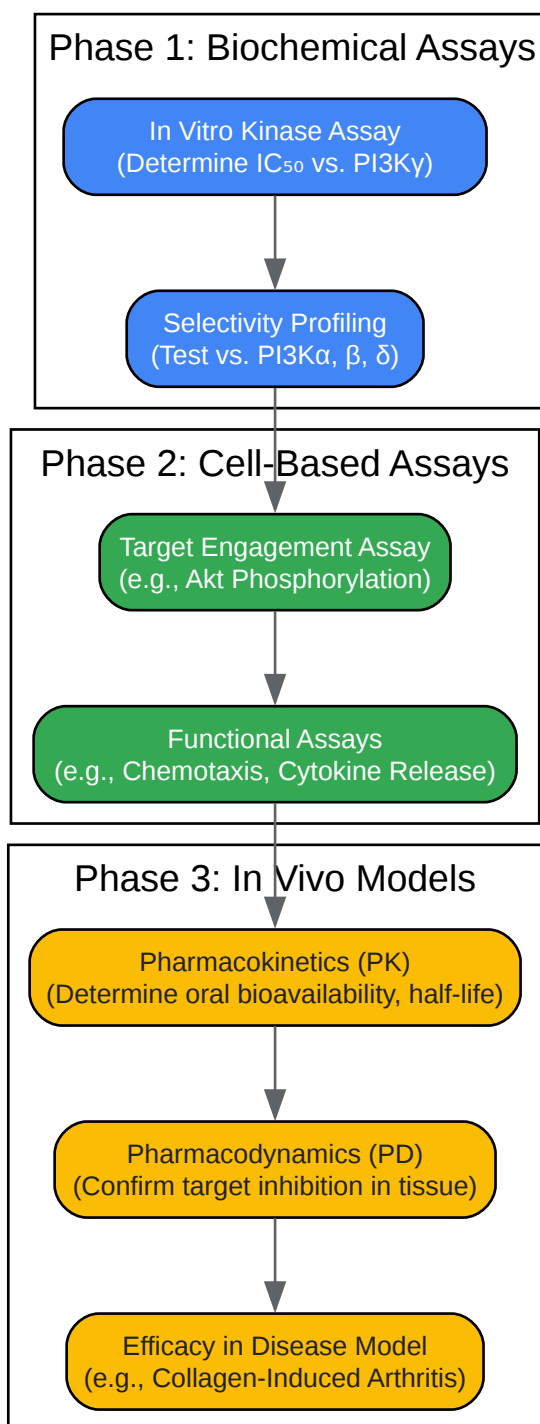


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PI3Ky signaling pathway and the inhibitory action of **AS-605240**.

Drug Discovery and Evaluation Workflow

The preclinical evaluation of a kinase inhibitor like **AS-605240** follows a logical progression from initial biochemical characterization to complex in vivo disease models. This workflow ensures a thorough assessment of potency, selectivity, cellular activity, and therapeutic efficacy.



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Typical preclinical evaluation workflow for a PI3K inhibitor.

Experimental Protocols

Protocol: In Vitro PI3Ky Kinase Assay

This protocol outlines a method to determine the IC₅₀ value of **AS-605240** against purified PI3Ky using a radiometric assay.

Materials:

- Recombinant human PI3Ky enzyme.
- Kinase Buffer: 50 mM HEPES (pH 7.5), 10 mM MgCl₂, 1 mM DTT, 0.1% CHAPS.
- Lipid Vesicles: Phosphatidylinositol (PtdIns) and Phosphatidylserine (PtdSer) in a 1:1 ratio.
- ATP Mix: Cold ATP and γ-[³³P]ATP.
- **AS-605240** stock solution in DMSO.
- Neomycin-coated Scintillation Proximity Assay (SPA) beads.
- 96-well microplate.
- Scintillation counter.

Methodology:

- Compound Preparation: Prepare serial dilutions of **AS-605240** in DMSO, followed by a further dilution in Kinase Buffer. Include a DMSO-only vehicle control.
- Reaction Setup: To each well of a 96-well plate, add the following in order:
 - Diluted **AS-605240** or vehicle control.
 - Recombinant PI3Ky enzyme diluted in Kinase Buffer.

- Lipid vesicles.
- Initiate Reaction: Start the kinase reaction by adding the ATP Mix (containing γ -[³³P]ATP).
- Incubation: Incubate the plate at room temperature for 60 minutes with gentle agitation.
- Terminate Reaction: Stop the reaction by adding Neomycin-coated SPA beads, which bind to the phosphorylated lipid product.
- Detection: Allow the beads to settle for at least 4 hours. Measure the radioactivity in each well using a scintillation counter.
- Data Analysis: Calculate the percentage of inhibition for each concentration of **AS-605240** relative to the vehicle control. Determine the IC₅₀ value by fitting the data to a four-parameter logistic curve.[\[5\]](#)[\[10\]](#)

Protocol: Akt Phosphorylation Assay in RAW 264.7 Macrophages

This protocol uses Western blotting to measure the inhibition of agonist-induced Akt phosphorylation in a relevant cell line.

Materials:

- RAW 264.7 murine macrophage cell line.
- Complete Culture Medium: DMEM with 10% FBS.
- Stimulant: C5a or MCP-1.
- **AS-605240** stock solution in DMSO.
- Lysis Buffer (e.g., RIPA buffer with protease and phosphatase inhibitors).
- Primary Antibodies: Anti-phospho-Akt (Ser473) and Anti-total-Akt.
- HRP-conjugated secondary antibody.

- ECL substrate and imaging system.

Methodology:

- Cell Culture: Plate RAW 264.7 cells and grow to 80-90% confluency. Serum-starve the cells for 4-6 hours prior to the experiment.[\[11\]](#)
- Inhibitor Treatment: Pre-incubate the cells with various concentrations of **AS-605240** or a vehicle control (DMSO) for 1 hour.
- Stimulation: Stimulate the cells with a pre-determined concentration of C5a (e.g., 50 nM) or MCP-1 for 5-10 minutes.[\[8\]](#)
- Cell Lysis: Immediately wash the cells with ice-cold PBS and add Lysis Buffer to extract total protein.
- Protein Quantification: Determine the protein concentration of each lysate using a BCA assay.
- Western Blot:
 - Separate equal amounts of protein (e.g., 20 µg) via SDS-PAGE and transfer to a PVDF membrane.
 - Block the membrane and incubate with the primary antibody against phospho-Akt overnight at 4°C.
 - Wash and incubate with the HRP-conjugated secondary antibody.
 - Visualize bands using an ECL substrate.[\[12\]](#)[\[13\]](#)[\[14\]](#)
- Analysis: Strip the membrane and re-probe for total Akt to serve as a loading control. Quantify band intensities to determine the ratio of phosphorylated Akt to total Akt.

Protocol: In Vivo Collagen-Induced Arthritis (CIA) Mouse Model

This protocol describes a widely used model of rheumatoid arthritis to assess the in vivo efficacy of **AS-605240**.[\[3\]](#)

Materials:

- Animal Model: Male DBA/1 mice, 8-10 weeks old.[\[1\]](#)
- Bovine Type II Collagen solution (2 mg/mL in 0.05 M acetic acid).
- Complete Freund's Adjuvant (CFA).
- Incomplete Freund's Adjuvant (IFA).
- **AS-605240** formulation for oral gavage.
- Calipers for paw thickness measurement.

Methodology:

- Induction of Arthritis (Day 0):
 - Prepare an emulsion of Type II Collagen and CFA in a 1:1 ratio.
 - Administer a 100 µL subcutaneous injection of the emulsion at the base of the tail of each mouse.
- Booster Immunization (Day 21):
 - Prepare an emulsion of Type II Collagen and IFA in a 1:1 ratio.
 - Administer a 100 µL subcutaneous booster injection at a different site near the base of the tail.[\[2\]](#)
- Treatment Regimen:
 - Begin oral gavage administration of **AS-605240** (e.g., 50 mg/kg) or vehicle control daily, starting from the day of the booster immunization (Day 21) or upon the first signs of arthritis.

- Disease Assessment:
 - Monitor mice 3-4 times per week for the onset and severity of arthritis, typically starting around Day 24.
 - Score each paw based on a clinical scale (e.g., 0-4) for erythema, swelling, and joint deformity. The maximum score per mouse is 16.
 - Measure paw thickness using calipers as a quantitative measure of inflammation.[3]
- Endpoint Analysis:
 - At the end of the study (e.g., Day 42-56), euthanize the mice.
 - Collect paws/joints for histological analysis to assess inflammation, cartilage destruction, and bone erosion.
 - Blood samples may be collected for cytokine analysis.[1]

Conclusion

AS-605240 is a well-characterized, potent, and selective inhibitor of PI3Ky. Its demonstrated efficacy in a range of in vitro and in vivo models of inflammation underscores its value as a critical research tool for dissecting the role of PI3Ky in immune cell function and inflammatory pathologies. The detailed protocols provided in this guide offer a robust foundation for researchers to further investigate the therapeutic potential of targeting PI3Ky with **AS-605240**.

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